An In-depth Guide to the Crystal Structure of 2-Hydroxypyridine

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Compound of Interest

Compound Name:	*2-Hydroxypyridine*
CAS No.:	*72762-00-6*
Cat. No.:	*B602254*

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This technical guide provides a comprehensive analysis of the crystal structure of **2-hydroxypyridine**. It delves into the critical aspect of its tautomerism, details the experimental protocols for structure determination, and presents a thorough examination of its crystallographic data, including unit cell parameters, bond lengths, and intermolecular interactions.

Introduction: The Tautomerism of 2-Hydroxypyridine

2-Hydroxypyridine is an aromatic heterocyclic organic compound that exhibits prototropic tautomerism, coexisting in equilibrium with its amide isomer, 2-pyridone. While non-polar solvents tend to favor the **2-hydroxypyridine** form, polar solvents and, most importantly, the solid state, predominantly favor the 2-pyridone tautomer.[1] X-ray crystallography studies have definitively confirmed that the molecule exists in its lactam (amide) form in the crystalline state.[1][2] This guide will, therefore, focus on the crystal structure of the 2-pyridone tautomer.

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The tautomeric relationship is a fundamental characteristic of this molecule, influencing its chemical reactivity and interaction in various environments.

Figure 1: Tautomeric equilibrium between **2-hydroxypyridine** and 2-pyridone.

Experimental Protocol: Single-Crystal X-ray Diffraction

The determination of the crystal structure of 2-pyridone is achieved through single-crystal X-ray diffraction (SC-XRD). The following protocol outlines the generalized, essential steps involved in this analytical technique.

Crystal Growth

High-quality single crystals are a prerequisite for a successful SC-XRD experiment. For 2-pyridone, suitable crystals can be grown by the slow evaporation of a saturated solution in methanol.

- Preparation of Saturated Solution: Dissolve 2-pyridone in a minimal amount of high-purity methanol at room temperature to create a saturated solution.
- Slow Evaporation: Loosely cover the container to allow the solvent to evaporate slowly over several days. This slow process encourages the formation of large, well-ordered crystals free from significant defects.
- Crystal Selection: Identify a well-formed, transparent crystal, typically 0.1-0.3 mm in each dimension, for mounting.

Data Collection

- Mounting: The selected crystal is carefully mounted on a goniometer head, often using a cryoprotectant oil to facilitate handling and protect the crystal during data collection at low temperatures.
- Diffractometer Setup: The mounted crystal is placed in a single-crystal X-ray diffractometer. Data for 2-pyridone has been collected at low temperatures (e.g., 123 K) to minimize thermal vibrations of the atoms, resulting in a more precise structure determination.[2]

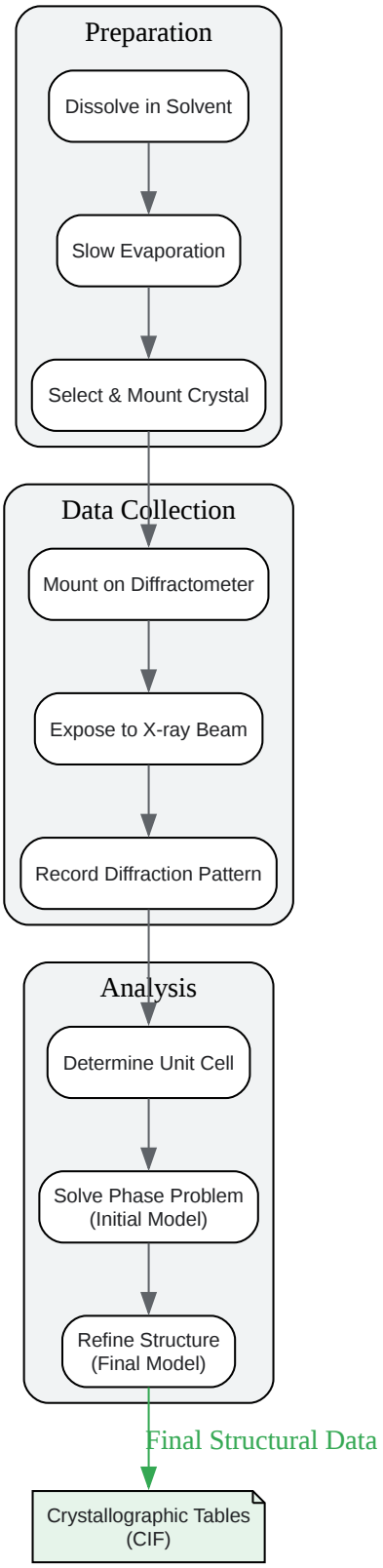
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- X-ray Generation: A focused beam of monochromatic X-rays (commonly Mo Kα or Cu Kα radiation) is directed at the crystal.
- Diffraction Measurement: As the crystal is rotated through a series of angles, a detector records the positions and intensities of the diffracted X-ray beams, creating a unique diffraction pattern.

Structure Solution and Refinement

- Unit Cell Determination: The positions of the diffraction spots are used to determine the dimensions and symmetry of the unit cell.
- Data Reduction: The intensities of the reflections are integrated, corrected for experimental factors (like absorption), and processed.
- Structure Solution: The corrected data is used to solve the "phase problem." Direct methods or Patterson methods are typically employed to generate an initial electron density map and an approximate model of the molecular structure.
- Structure Refinement: The initial model is refined using a least-squares method. In this iterative process, the atomic positions and thermal parameters are adjusted to achieve the best possible agreement between the observed diffraction pattern and the pattern calculated from the model. The final refined structure provides precise bond lengths, angles, and other geometric parameters.

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Figure 2: General workflow for single-crystal X-ray structure determination.

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Crystal Structure Data

The crystal structure of 2-pyridone has been determined with high precision. The data presented below is from a high-resolution X-ray analysis conducted at 123 K.[2]

Crystallographic Parameters

The fundamental parameters defining the crystal lattice and symmetry are summarized in the table below.

Parameter	Value
Chemical Formula	C_5H_5NO
Crystal System	Orthorhombic
Space Group	$Pna2_1$
a	13.633(3) Å
b	5.899(1) Å
c	5.688(1) Å
α, β, γ	90°
Volume	457.4(1) $Å^3$
Z	4
Temperature	123 K
CCDC Deposition No.	132036

Table 1: Summary of crystallographic data for 2-pyridone.[3]

Selected Bond Lengths and Angles

The refined structure provides highly accurate intramolecular dimensions. The values confirm the presence of a C=O double bond and a delocalized system within the ring, characteristic of the 2-pyridone tautomer.

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Bond	Length (Å)	Angle	Angle (°)
C2=O7	1.250(1)	N1-C2-C3	116.3(1)
N1-C2	1.378(1)	C2-N1-C6	123.7(1)
N1-C6	1.365(1)	N1-C6-C5	121.0(1)
C2-C3	1.431(1)	C6-C5-C4	119.2(1)
C3-C4	1.362(1)	C5-C4-C3	119.5(1)
C4-C5	1.417(1)	C4-C3-C2	120.3(1)
C5-C6	1.361(1)	O7-C2-N1	120.3(1)
N1-H1	1.033(2)	O7-C2-C3	123.4(1)

Table 2: Selected intramolecular bond lengths and angles for 2-pyridone at 123 K.[2] (Atom numbering is standard: N1, C2(O), C3, C4, C5, C6).

Analysis of the Crystal Structure

Molecular Conformation

The 2-pyridone molecule is essentially planar, a consequence of the sp^2 hybridization of the ring atoms. This planarity facilitates extensive π-electron delocalization within the heterocyclic ring.

Intermolecular Interactions and Crystal Packing

In the solid state, the dimeric structures formed via dual hydrogen bonds, which can be present in solution or the vapor phase, are absent.[2] Instead, the crystal packing is dominated by intermolecular hydrogen bonds. Molecules are linked head-to-tail by strong N-H···O hydrogen bonds to form infinite, puckered chains that propagate through the crystal lattice.[1][2] This hydrogen bonding motif is a key stabilizing feature of the crystal structure. Weaker C-H···O and potential van der Waals interactions further contribute to the overall stability of the three-dimensional packing.[2]

Conclusion

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The crystal structure of **2-hydroxypyridine** is definitively that of its 2-pyridone tautomer. High-resolution X-ray diffraction analysis reveals an orthorhombic crystal system with space group $Pna2_1$. The molecular geometry is planar, with bond lengths confirming the amide character. The crystal packing is primarily directed by strong N-H···O hydrogen bonds, which link the molecules into infinite chains. This detailed structural understanding is fundamental for professionals in drug design and materials science, as it governs the solid-state properties and intermolecular recognition capabilities of this important heterocyclic compound.

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